Application Notes and Protocols for Studying Cyclophilin A Function Using DC 838

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Compound of Interest

Compound Name:	*DC 838*
Cat. No.:	*B2794478*

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These application notes provide a comprehensive guide for utilizing **DC 838**, a potent small molecule inhibitor, to investigate the function of Cyclophilin A (CypA). This document includes detailed protocols for key biochemical and cellular assays, a summary of quantitative data for **DC 838**, and visual representations of relevant signaling pathways and experimental workflows.

Introduction to Cyclophilin A and DC 838

Cyclophilin A (CypA) is a ubiquitously expressed intracellular protein belonging to the immunophilin family. It possesses peptidyl-prolyl cis-trans isomerase (PPIase) activity, which plays a crucial role in protein folding and conformational changes.[1][2] Beyond its intracellular functions, CypA can be secreted in response to inflammatory stimuli and acts as a pro-inflammatory cytokine.[1][3] Extracellular CypA interacts with the cell surface receptor CD147, triggering intracellular signaling cascades, including the MAPK and NF-κB pathways, which are implicated in various physiological and pathological processes such as T-cell activation, inflammation, and viral infections.[2][4][5]

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DC 838 is a quinoxaline derivative identified as a potent inhibitor of human CypA. It serves as a valuable chemical tool to probe the diverse functions of CypA in both in vitro and in vivo settings.

Quantitative Data for DC 838

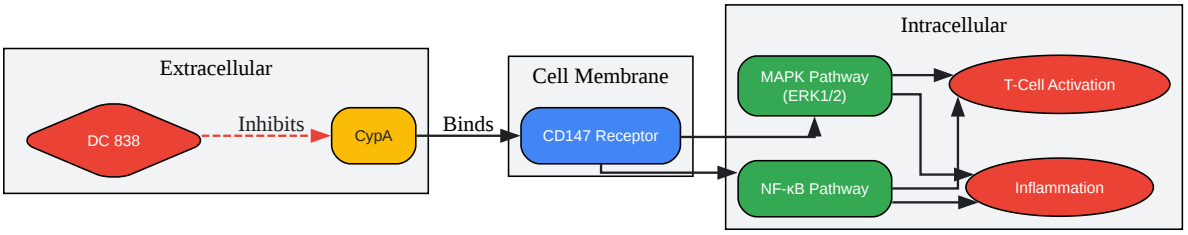
The following table summarizes the key quantitative parameters defining the interaction of **DC 838** with Cyclophilin A.

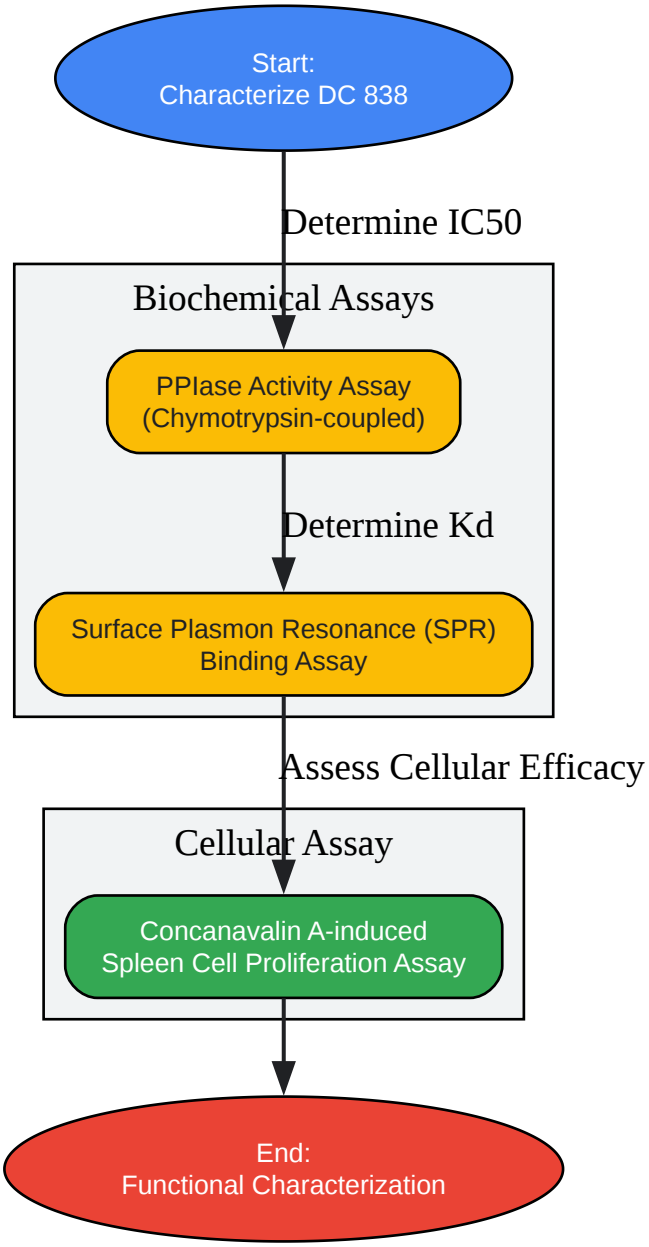
Parameter	Value	Method	Reference
IC50	0.41 µM	PPIase Activity Assay (Chymotrypsin-coupled)	[6]
Kd	7.1 µM	Surface Plasmon Resonance (SPR)	[6]

Signaling Pathway of Cyclophilin A and Inhibition by DC 838

The following diagram illustrates the signaling pathway initiated by extracellular Cyclophilin A (CypA) and the point of intervention by **DC 838**. Upon binding to its receptor CD147, CypA activates downstream signaling cascades, including the MAPK (ERK1/2) and NF-κB pathways, leading to inflammatory responses and T-cell activation. **DC 838** inhibits the PPIase activity of CypA, thereby disrupting its proper folding and function, which in turn can modulate these signaling events.

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